

Application Notes and Protocols for the Quantification of (S)-C12-200

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Compound of Interest

Compound Name: (S)-C12-200

Cat. No.: B10828199

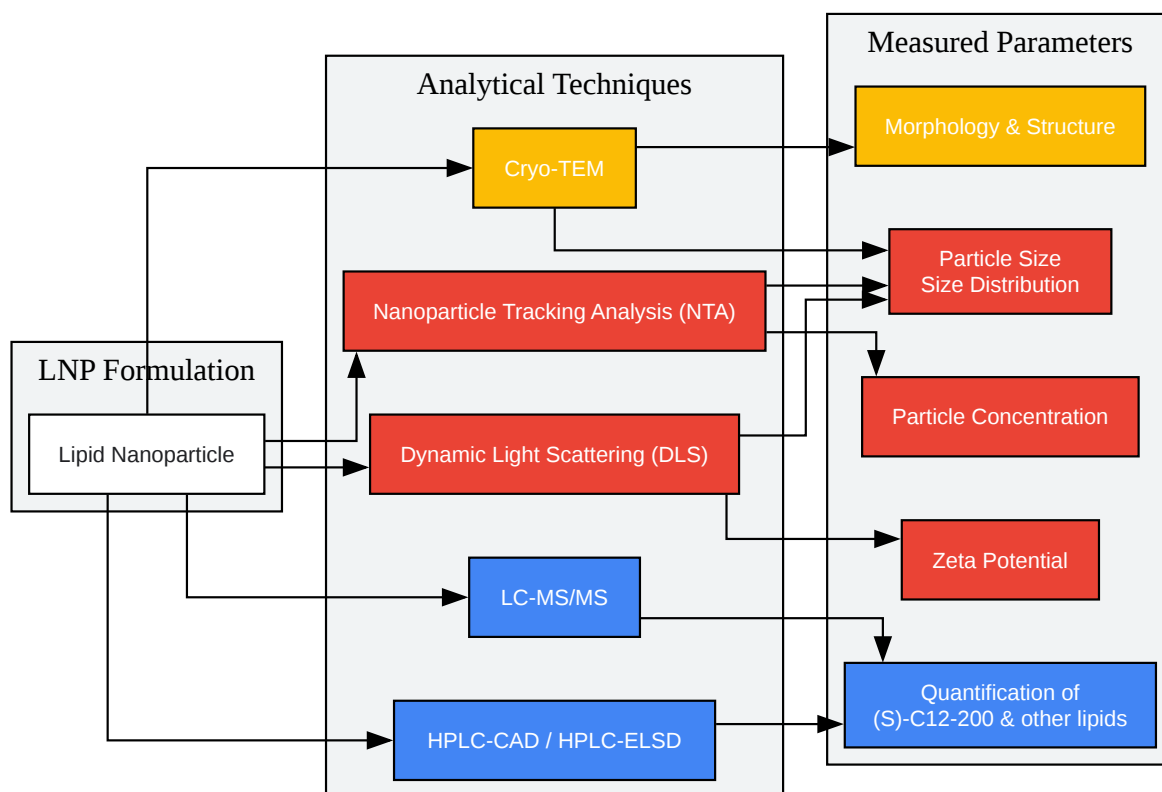
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Introduction

(S)-C12-200 is an ionizable amino lipid that has become a critical component in the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acid-based therapeutics, such as mRNA and siRNA.^{[1][2][3]} Accurate quantification of **(S)-C12-200** is essential for the characterization, quality control, and stability testing of LNP formulations. These application notes provide detailed protocols for the quantification of **(S)-C12-200** using High-Performance Liquid Chromatography (HPLC) with a Charged Aerosol Detector (CAD) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Logical Relationship of LNP Characterization Techniques

The following diagram illustrates the interplay of various analytical techniques used to characterize lipid nanoparticles, including the quantification of individual lipid components like **(S)-C12-200**.



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Overview of LNP Analytical Techniques.

Quantification of (S)-C12-200 by HPLC with Charged Aerosol Detection (CAD)

High-Performance Liquid Chromatography with a Charged Aerosol Detector (HPLC-CAD) is a robust method for quantifying lipids like (S)-C12-200, which lack a UV chromophore.[4] The response from a CAD is independent of the chemical structure of the analyte, providing near-uniform response for non-volatile compounds.

Experimental Protocol

a. Sample Preparation (Lipid Extraction from LNPs)

- To 100 μ L of the LNP sample, add 400 μ L of methanol and vortex for 1 minute.
- Add 200 μ L of chloroform and vortex for 1 minute.
- Add 200 μ L of water and vortex for 1 minute.
- Centrifuge the mixture at 2000 x g for 10 minutes to induce phase separation.
- Carefully collect the lower organic phase containing the lipids.
- Evaporate the solvent under a stream of nitrogen.
- Reconstitute the dried lipid film in a known volume of the mobile phase (e.g., 200 μ L) for HPLC analysis.

b. Chromatographic Conditions

Parameter	Condition
Column	Reversed-Phase C18, 2.1 x 100 mm, 2.6 μ m particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile/Isopropanol (1:1, v/v)
Gradient	70% to 100% B over 10 minutes, hold at 100% B for 2 minutes, return to 70% B and equilibrate for 3 minutes
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	10 μ L
CAD Settings	Nebulizer Temperature: 35°C, Evaporation Tube Temperature: 40°C, Gas Regulator: 35 psi

Data Presentation: HPLC-CAD Method Performance

The following table summarizes the typical performance characteristics of an HPLC-CAD method for lipid quantification.^{[4][5]}

Parameter	Result
Linearity (R ²)	> 0.995
Limit of Detection (LOD)	1 - 5 µg/mL
Limit of Quantification (LOQ)	5 - 15 µg/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

Quantification of (S)-C12-200 by LC-MS/MS

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) offers high sensitivity and selectivity for the quantification of (S)-C12-200, especially in complex biological matrices.^{[6][7]}

Experimental Protocol

a. Sample Preparation

Follow the same lipid extraction protocol as described for the HPLC-CAD method. For biological samples (e.g., plasma, tissue homogenates), a protein precipitation step (e.g., with acetonitrile) may be required prior to lipid extraction.

b. LC-MS/MS Conditions

Parameter	Condition
Column	Reversed-Phase C18, 2.1 x 50 mm, 1.8 μ m particle size
Mobile Phase A	0.1% Formic Acid in Water with 5 mM Ammonium Formate
Mobile Phase B	0.1% Formic Acid in Acetonitrile/Isopropanol (1:1, v/v)
Gradient	50% to 100% B over 5 minutes, hold at 100% B for 1 minute, re-equilibrate
Flow Rate	0.5 mL/min
Column Temperature	45°C
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	To be determined by direct infusion of an (S)-C12-200 standard.
Collision Energy	To be optimized for the specific instrument and precursor ion.

Data Presentation: LC-MS/MS Method Performance

The table below outlines the expected performance of an LC-MS/MS method for **(S)-C12-200** quantification.

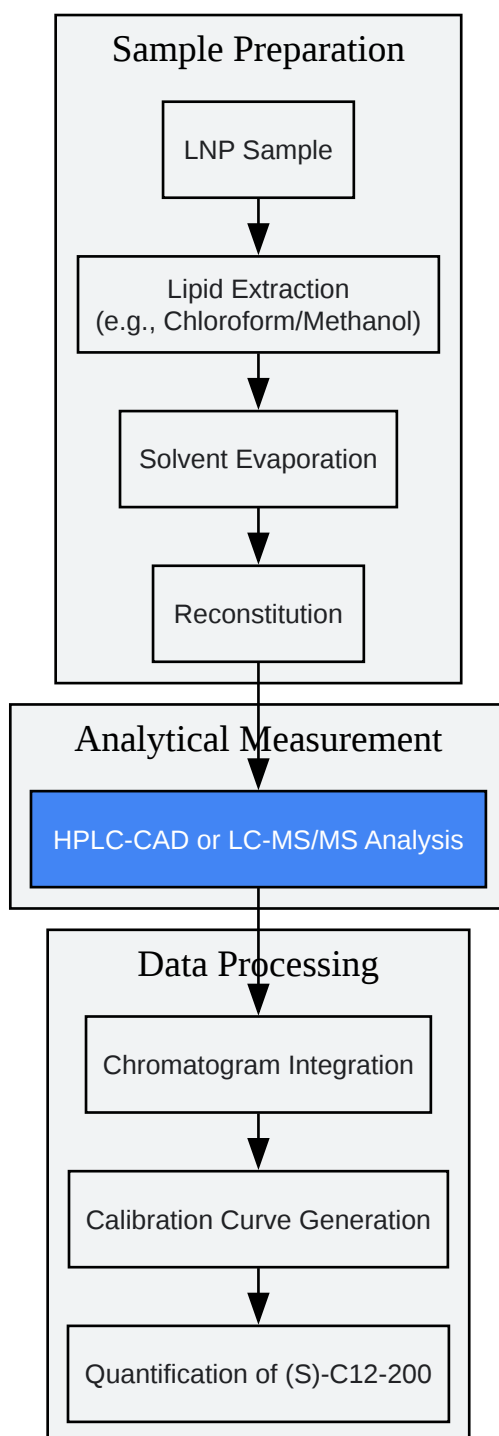
Parameter	Result
Linearity (R ²)	> 0.998
Limit of Detection (LOD)	0.1 - 1 ng/mL
Limit of Quantification (LOQ)	0.5 - 5 ng/mL
Precision (%RSD)	< 10%
Accuracy (% Recovery)	90 - 110%

Experimental Workflow and LNP Delivery

Mechanism

The following diagrams illustrate the general workflow for the quantification of **(S)-C12-200** and the mechanism of LNP-mediated mRNA delivery.

Workflow for **(S)-C12-200** Quantification

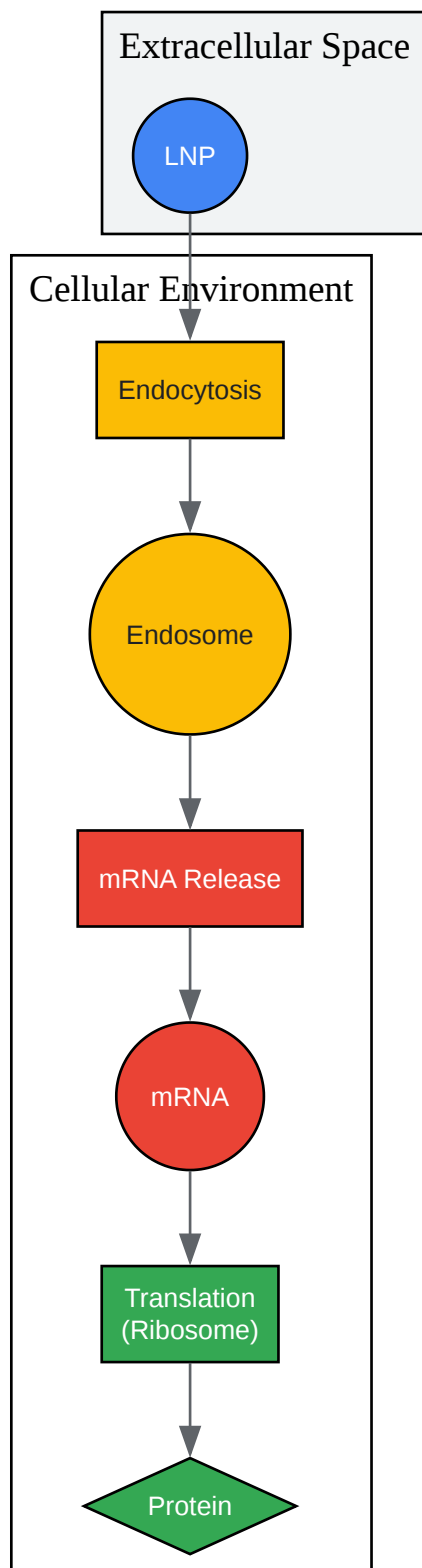


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Workflow for **(S)-C12-200** Quantification.

Mechanism of LNP-mediated mRNA Delivery

This diagram shows the cellular uptake of an LNP containing **(S)-C12-200** and the subsequent release of mRNA for protein translation.



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LNP-mediated mRNA Delivery Mechanism.

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